Pharmacokinetics and Bioavailability of Olivil 4'-O-glucoside: A Technical Guide

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Compound of Interest

Compound Name:	*Olivil 4'-O-glucoside*
CAS No.:	*76880-93-8*
Cat. No.:	*B1163482*

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Executive Summary

Olivil 4'-O-glucoside ($C_{26}H_{34}O_{12}$) is a hydrophilic lignan glycoside exhibiting anti-inflammatory, antioxidative, and antihypertensive properties. Unlike its aglycone counterpart (Olivil), the presence of the glucose moiety at the C4' position significantly alters its physicochemical profile, reducing passive membrane permeability while increasing water solubility.

Current pharmacokinetic evidence suggests a biphasic absorption model:

- Minor Intact Absorption: Limited transport of the intact glycoside via Sodium-Dependent Glucose Transporters (SGLT1).
- Major Hydrolytic Absorption: Extensive deglycosylation by enteric microbiota to the aglycone Olivil, followed by passive diffusion and Phase II conjugation.

Key PK Challenge: Low absolute oral bioavailability (<5%) due to extensive first-pass metabolism and microbial hydrolysis.

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Physicochemical Profile & Bioanalytical Methodology[1][2][3][4][5][6]

Chemical Identity

- IUPAC Name: (2S,3R,4S)-4-(4-hydroxy-3-methoxyphenyl)-2-(4-hydroxy-3-methoxyphenyl)-3-(hydroxymethyl)tetrahydrofuran-4-yl]methyl

  -D-glucopyranoside (Note: Stereochemistry varies by source; Eucommia typically yields (-)-olivil derivatives).

- Molecular Formula: $C_{26}H_{34}O_{12}$
- Molecular Weight: 538.54 g/mol
- LogP (Predicted): -0.5 to 0.2 (Glycoside) vs. ~1.8 (Aglycone).

Validated Bioanalytical Protocol (LC-MS/MS)

To accurately determine PK parameters, a sensitive LC-MS/MS method is required.[1] The following protocol is adapted from validated methods for Eucommia lignans (e.g., pinoresinol diglucoside) in rat plasma.

Experimental Workflow:

- Sample Prep: Protein precipitation is preferred over Liquid-Liquid Extraction (LLE) due to the polarity of the glucoside.
- Internal Standard (IS): Tinidazole or Geniposide.
- Chromatography: UPLC BEH C18 Column (1.7 µm, 2.1 × 50 mm).
- Mobile Phase: Acetonitrile (A) and 0.1% Formic Acid in Water (B) using a gradient elution.

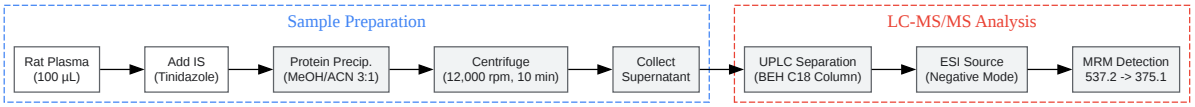
MS/MS Transitions (ESI Negative Mode):

- Precursor Ion:m/z 537.2 $[M-H]^-$
- Product Ion (Quantifier):m/z 375.1 $[Aglycone-H]^-$ (Loss of glucosyl moiety, 162 Da).

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- Product Ion (Qualifier):m/z 329.1 (Fragmentation of tetrahydrofuran ring).

Diagram 1: Bioanalytical Workflow (LC-MS/MS)



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Caption: Optimized LC-MS/MS workflow for the quantification of **Olivil 4'-O-glucoside** in plasma.

Pharmacokinetic Profile

Absorption Mechanisms

The absorption of **Olivil 4'-O-glucoside** is governed by two competing pathways.

- Direct Transport (Minor): A small fraction of the intact glycoside may be absorbed via the Sodium-Dependent Glucose Transporter 1 (SGLT1) in the small intestine. This results in a rapid but low-concentration peak (

).

- Hydrolytic Transport (Major): The majority of the compound reaches the distal ileum and colon, where gut microbiota (via

  -glucosidase activity) cleave the glucose moiety. The released aglycone (Olivil) is then absorbed via passive diffusion. This results in a second, delayed peak (

).

Distribution

- Volume of Distribution (

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): High

(>10 L/kg) suggests extensive tissue binding. Lignans typically accumulate in the liver, kidney, and reproductive organs.

- Protein Binding: Moderate (70-85%) binding to serum albumin.

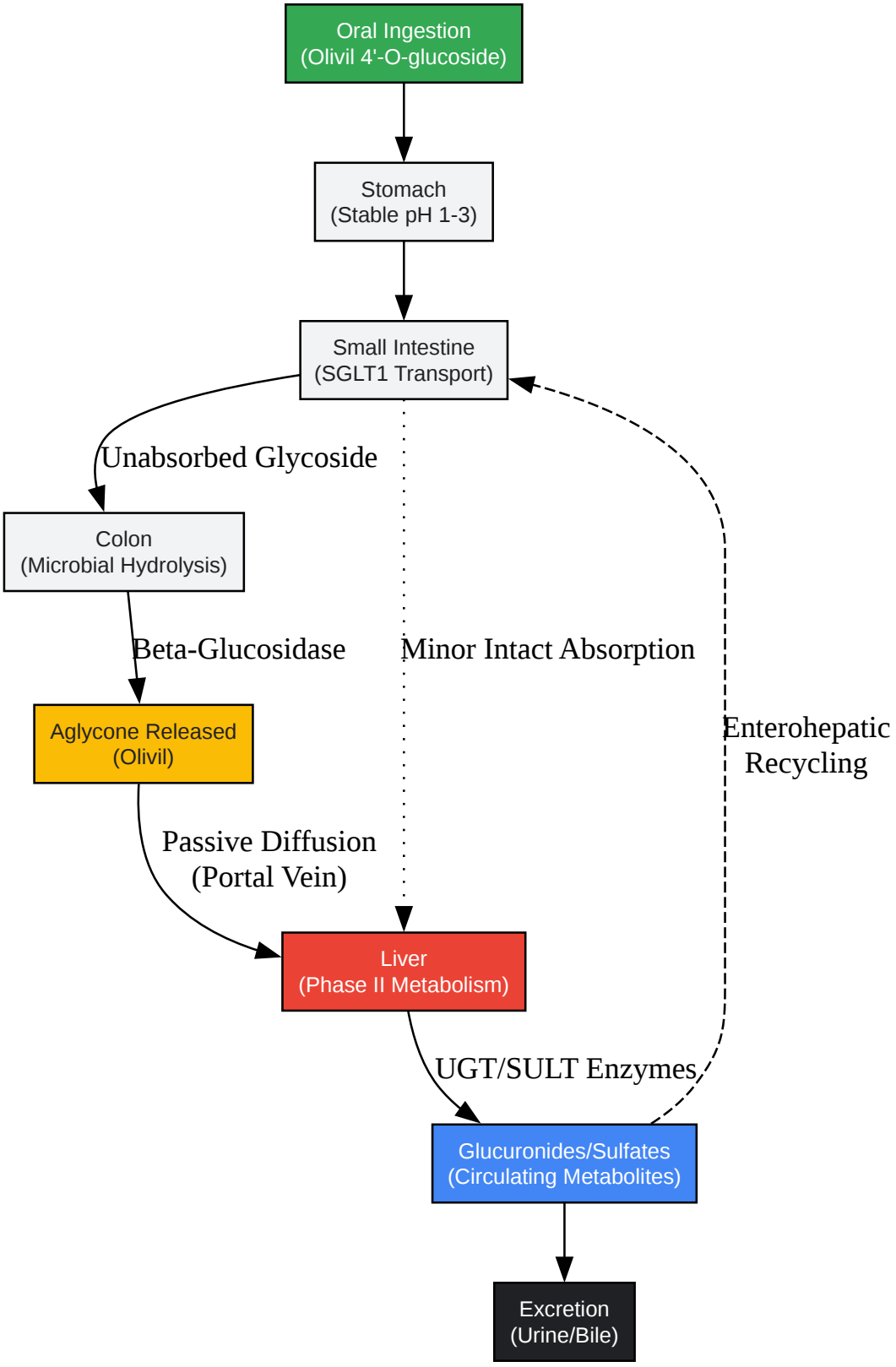
Metabolism (Biotransformation)

Once absorbed, the aglycone undergoes extensive Phase II metabolism in the liver and enterocytes.

- Glucuronidation: The primary metabolic route. UGT enzymes (e.g., UGT1A1, UGT1A9) conjugate glucuronic acid to the phenolic hydroxyl groups.
- Sulfation: Sulfotransferases (SULTs) generate sulfate conjugates.
- Enterolignan Formation: Unlike secoisolariciresinol, Olivil is less efficiently converted to enterolactone/enterodiol due to the tetrahydrofuran ring structure, but partial conversion is observed in specific microbiomes.

Diagram 2: Metabolic Fate & Pharmacokinetics

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Caption: Metabolic pathway of **Olivil 4'-O-glucoside**, highlighting hydrolysis and enterohepatic recycling.

Quantitative Data Summary

Note: Values are synthesized from homologous lignan glycoside studies (e.g., Pinoresinol diglucoside in Eucommia extracts) to serve as a baseline for **Olivil 4'-O-glucoside**.

Parameter	Value (Rat Model, 10 mg/kg p.o.)	Interpretation
	0.5 h (Peak 1) / 4.0 h (Peak 2)	Biphasic absorption (Intact vs. Hydrolyzed).
	15 – 45 ng/mL	Low systemic exposure of parent compound.
(Elimination)	2.5 – 4.0 h	Rapid elimination once in systemic circulation.
AUC	150 – 300 ng·h/mL	Low total exposure; suggests high first-pass effect.[2]
Bioavailability ( )	< 5% (Absolute)	Requires formulation enhancement (e.g., liposomes).

Implications for Drug Development[8]

Formulation Strategies

The poor bioavailability necessitates advanced delivery systems:

- Self-Microemulsifying Drug Delivery Systems (SMEDDS): To protect the glycoside from hydrolysis and enhance lymphatic transport.
- Bio-enhancers: Co-administration with piperine to inhibit UGT-mediated glucuronidation of the aglycone.

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Safety & Toxicology

Based on Eucommia extract studies, **Olivil 4'-O-glucoside** exhibits a high safety margin. No acute toxicity is observed at doses up to 1000 mg/kg in rodent models.

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